

# Physicochemical Properties of N-(tert-butyl)-2-(methylamino)acetamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

|                |                                  |
|----------------|----------------------------------|
| Compound Name: | N-Butyl-2-(methylamino)acetamide |
| Cat. No.:      | B054183                          |

[Get Quote](#)

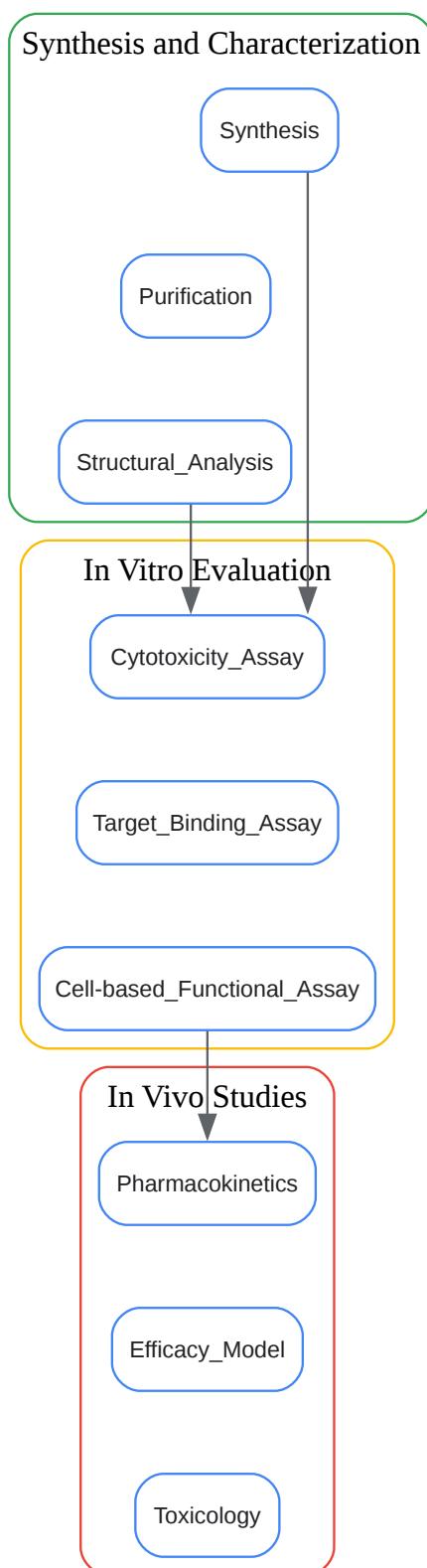
| Property          | Value   | Source     |
|-------------------|---|------------|
| Molecular Formula | C <sub>7</sub> H <sub>16</sub> N <sub>2</sub> O | PubChem[1] |
| Molecular Weight  | 144.21 g/mol                                    | PubChem[1] |
| IUPAC Name        | N-(tert-butyl)-2-(methylamino)acetamide         | PubChem[1] |
| CAS Number        | 855991-80-9                                     | PubChem[1] |

## General Notes on Acetamide Derivatives

Acetamide derivatives are a broad class of organic compounds that have been investigated for a wide range of biological activities, including but not limited to antimicrobial, anti-inflammatory, and anticancer properties. The specific biological effects are highly dependent on the nature of the substituents on the acetamide scaffold.

## Recommendations for Future Work

Should a researcher wish to investigate the properties of **N-Butyl-2-(methylamino)acetamide**, the following general workflow could be considered as a starting point. This is a hypothetical workflow and does not represent an established protocol.



[Click to download full resolution via product page](#)

Caption: Hypothetical workflow for the investigation of a novel compound.

We hope this information is helpful, despite the lack of specific data for **N-Butyl-2-(methylamino)acetamide**. We encourage the scientific community to publish any findings on this compound to expand the collective knowledge base.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-(tert-butyl)-2-(methylamino)acetamide | C7H16N2O | CID 4962512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physicochemical Properties of N-(tert-butyl)-2-(methylamino)acetamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b054183#n-butyl-2-methylamino-acetamide-experimental-protocol>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)